Ferrocene-1,1'-dicarboxylic Acid: A Technical Compendium for Advanced Applications

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Compound of Interest

Compound Name:	*Ferrocene-1,1'-dicarboxylic acid*
Cat. No.:	*B13742069*

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Executive Summary

Ferrocene-1,1'-dicarboxylic acid ($Fc(COOH)_2$, CAS: 1293-87-4) represents a critical organometallic scaffold in modern materials science and medicinal chemistry. Distinguished by its "sandwich" structure—an iron(II) center coordinated between two cyclopentadienyl (Cp) rings, each bearing a carboxylic acid moiety—this compound bridges the gap between robust inorganic redox centers and versatile organic functionalization.[1]

This guide moves beyond basic data sheets to provide a mechanistic understanding of $Fc(COOH)_2$. It details the physicochemical parameters governing its stability, the redox behaviors that drive its utility in sensing and catalysis, and the field-proven protocols for its synthesis and incorporation into Metal-Organic Frameworks (MOFs) and therapeutic payloads.

Physical Characterization & Stability Profile

Understanding the physical limits of $Fc(COOH)_2$ is a prerequisite for its deployment in high-temperature MOF synthesis or biological media.

Physicochemical Data Table

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Property	Value / Description	Contextual Insight
Appearance	Yellow to orange crystalline powder	Color intensity often correlates with oxidation state; darkening indicates Fe(III) impurities.
Molecular Weight	274.05 g/mol	Monoisotopic mass: 273.99 Da.[2][3]
Melting Point	> 250 °C (Decomposition)	High thermal stability allows for solvothermal MOF synthesis (typically 100–150 °C).
Solubility (Aq)	Insoluble in neutral water	Solubilization requires pH > 8 (formation of dicarboxylate dianion).
Solubility (Org)	High: DMSO, DMF, DMAc	Ideal for stock solutions. Slightly soluble in hot ethyl acetate; insoluble in hexanes/ether.
Crystal System	Triclinic / Monoclinic	Forms supramolecular 1D chains via O–H···O hydrogen bonding between carboxyl groups.
pKa (Est.)	$pK_{a1} \approx 6.5 – 7.0$	Comparable to ferrocenecarboxylic acid. The second ionization is slightly suppressed by the negative charge of the first.

Structural Dynamics

The 1,1'-substitution pattern places the carboxylic acid groups on opposite rings. Due to the low rotational barrier of the Cp rings (approx. 0.9 kcal/mol), the molecule adopts a flexible conformation in solution. In the solid state, however, it often locks into an eclipsed or staggered conformation to maximize intermolecular hydrogen bonding, forming "zig-zag" or helical

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supramolecular polymers. This self-assembly capability is a primary driver for its use as a linker in Crystal Engineering.

Chemical Behavior & Reactivity

Redox Chemistry: The Engine of Functionality

The core utility of $Fc(COOH)_2$ lies in the reversible oxidation of the Fe(II) center to Fe(III) (ferrocenium).

- Reversibility: The redox couple (

) is chemically reversible, making it an excellent internal standard or redox mediator.

- Potential: The electron-withdrawing carboxyl groups shift the oxidation potential anodically (making it harder to oxidize) compared to unsubstituted ferrocene.
  - $E^{\circ\prime} \approx 0.65 – 0.75$ V vs. Ag/AgCl (dependent on solvent/electrolyte).

- Mechanism:

  Note: In basic media, the species is the dianion

  , which is easier to oxidize due to electrostatic stabilization of the cation by the carboxylates.

Coordination & Functionalization

- Acid Chloride Formation: Reaction with oxalyl chloride yields Ferrocene-1,1'-dicarbonyl chloride, a highly reactive intermediate for synthesizing polyamides or polyesters.

- MOF Linker: The rigid distance between the two carboxylates (approx. 3.3 Å inter-ring spacing + bond lengths) makes it a unique "dynamic" linker. Unlike rigid phenyl linkers (e.g., terephthalic acid), the Fc unit can rotate, imparting "breathing" properties to MOFs (e.g., Al-MIL-53-FcDC).

Synthesis & Purification: Field-Proven Protocols

While lithiation of ferrocene followed by CO_2 quench is a textbook method, it often suffers from mono-substitution impurities. The Oxidation of 1,1'-Diacetylferrocene is the preferred industrial

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and laboratory standard for high purity.

Synthesis Workflow Diagram



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Caption: Step-wise oxidative synthesis from diacetylferrocene, ensuring removal of mono-substituted byproducts.

Detailed Protocol

Objective: Synthesis of 5g of $Fc(COOH)_2$.

- Reagents: 1,1'-Diacetylferrocene (5.0 g), Sodium Hypochlorite solution (NaClO, ~10-14% active chlorine), Sodium Hydroxide (NaOH), Hydrochloric Acid (HCl).
- Oxidation:
  - Dissolve 5.0 g of 1,1'-diacetylferrocene in 50 mL of water.
  - Slowly add 40 mL of NaClO solution dropwise while stirring at 50°C. Caution: Exothermic.
  - Once addition is complete, raise temperature to 90-95°C and stir for 1 hour. The solution should turn dark orange/brown as the haloform reaction proceeds.
- Work-up:
  - Cool the solution to room temperature. Filter off any unreacted starting material (insoluble).
  - The filtrate contains the disodium salt of the product.
  - Slowly acidify the filtrate with conc. HCl to pH ~1-2. A thick yellow precipitate will form immediately.

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- Purification (The "Self-Validating" Step):
  - Collect the crude yellow solid by filtration.
  - Validation: Redissolve the solid in 10% NaOH. If the solution is clear, the product is free of neutral impurities (e.g., unreacted ferrocene). If turbid, filter again.
  - Re-precipitate with HCl, filter, wash with copious water (to remove inorganic salts), and dry in a vacuum oven at 60°C.
- Yield: Typically 85-90%.

Applications in Drug Development & Materials

Metal-Organic Frameworks (MOFs)

$Fc(COOH)_2$ is used to construct "smart" MOFs. The redox activity of the iron center allows the MOF to switch properties (magnetism, conductivity, porosity) upon chemical or electrochemical oxidation.

- Example:Al-MIL-53-FcDC. This material shows "breathing" behavior (expansion/contraction of pores) triggered by the oxidation state of the ferrocene linker.

Biological Signaling & Fenton Chemistry

In drug development, $Fc(COOH)_2$ derivatives are explored as "Fenton triggers."

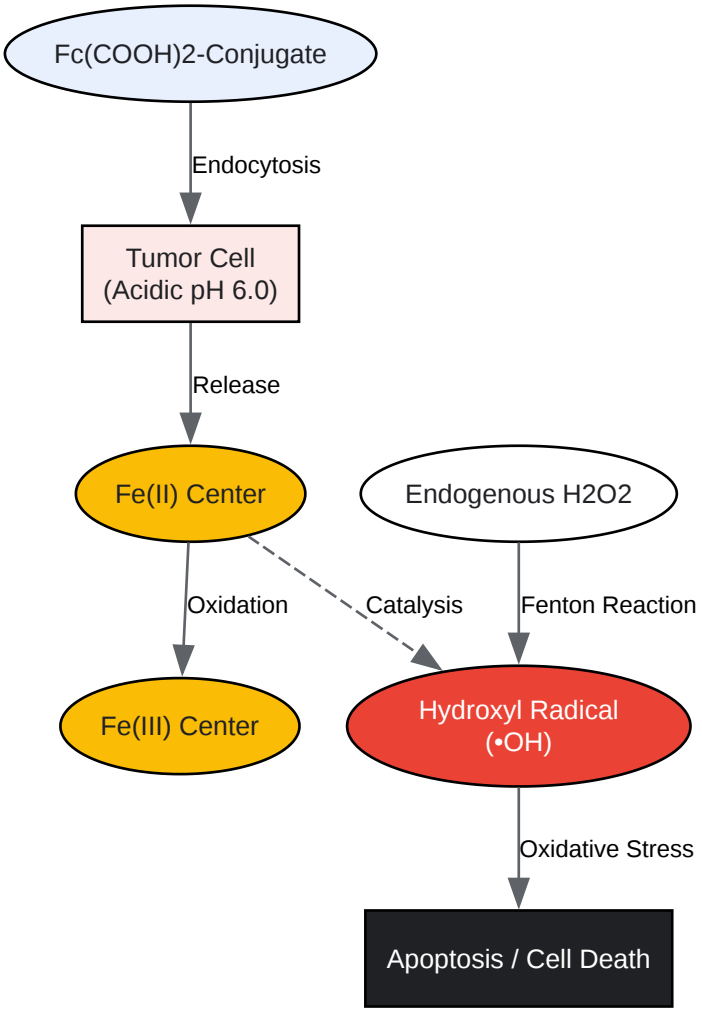
- Mechanism: In the acidic microenvironment of a tumor (pH 6.0), the ferrocene moiety catalyzes the conversion of endogenous hydrogen peroxide (

) into toxic hydroxyl radicals (

  ), inducing apoptosis in cancer cells.
- Targeting: The carboxylic acid groups allow for conjugation to peptides or antibodies for targeted delivery.

Biological Mechanism Diagram

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Caption: Chemodynamic Therapy (CDT) mechanism where Ferrocene acts as a catalyst for ROS generation in tumor cells.

References

- Synthesis & Scale-up: Petrov, A. R., et al. "Large-Scale Preparation of 1,1′-Ferrocenedicarboxylic Acid, a Key Compound for the Synthesis of 1,1′-Disubstituted Ferrocene Derivatives."[4] Organometallics, 2013.
- MOF Applications: Loiseau, T., et al. "A porous and redox active ferrocenedicarboxylic acid based aluminium MOF with a MIL-53 architecture."[5] Dalton Transactions, 2013.

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- Supramolecular Assembly: Braga, D., et al. "Crystal Engineering and Organometallic Architecture." Chemical Reviews, 1998.
- Biological Activity: Hillard, E. A., et al. "Ferrocene-based drugs, delivery nanomaterials and Fenton mechanism." MDPI, 2023.
- Electrochemical Sensing: BenchChem Technical Guide. "A Comparative Guide to the Determination of 1,1'-Ferrocene Dicarboxylic Acid." BenchChem, 2025.

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Sources

- 1. CAS 1293-87-4: 1,1′-Ferrocenedicarboxylic acid [cymitquimica.com]
- 2. 1,1'-Ferrocenedicarboxylic acid | C12H10FeO4 | CID 228209 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1,1'-FERROCENEDICARBOXYLIC ACID | 1293-87-4 [chemicalbook.com]
- 4. 1,1'-Ferrocenedicarboxylic acid - Wikipedia [en.wikipedia.org]
- 5. A porous and redox active ferrocenedicarboxylic acid based aluminium MOF with a MIL-53 architecture - Dalton Transactions (RSC Publishing) [pubs.rsc.org]
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